

1-(Chloroethyl)pyrrolidin-2-one: Technical Guide and Isomer Distinction

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Compound of Interest

Compound Name: 1-(1-Chloroethyl)pyrrolidin-2-one

Cat. No.: B12440005

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Executive Summary

In organic synthesis and drug development, the term "1-(chloroethyl)pyrrolidin-2-one" refers to one of two distinct structural isomers. The distinction is critical for experimental design:

- **1-(2-Chloroethyl)pyrrolidin-2-one (Stable Reagent):** The commercially available, stable -chloroalkyl lactam used as a building block for introducing the -ethylpyrrolidone motif.
- **1-(1-Chloroethyl)pyrrolidin-2-one (Reactive Intermediate):** The unstable -chloroalkyl lactam (hemiaminal chloride), typically generated in situ from -vinylpyrrolidone and HCl. It serves as a potent electrophile for -acyliminium ion chemistry.

This guide primarily characterizes the stable 2-chloroethyl isomer (CAS 51333-90-5) while providing mechanistic protocols for generating and utilizing the 1-chloroethyl species.

Part 1: Chemical Identity & Nomenclature[1]

1-(2-Chloroethyl)pyrrolidin-2-one (The Stable Reagent)

This is the standard reagent found in chemical catalogs.

Identifier	Value
CAS Number	51333-90-5
IUPAC Name	1-(2-Chloroethyl)pyrrolidin-2-one
Common Synonyms	-(2-Chloroethyl)-2-pyrrolidone; 1-(2-Chloroethyl)-2-pyrrolidinone; 2-Pyrrolidinoethyl chloride (incorrect usage, refers to amine); CEP.
Molecular Formula	
Molecular Weight	147.60 g/mol
SMILES	<chem>C1CCCN1CCCC1=O</chem>
InChI Key	CWLYHDWHNFLUEI-UHFFFAOYSA-N

1-(1-Chloroethyl)pyrrolidin-2-one (The Reactive Intermediate)

This species is rarely isolated due to its susceptibility to hydrolysis and elimination.

Identifier	Value
CAS Number	Not commonly assigned (Transient species); often indexed under -vinylpyrrolidone adducts.
Systematic Name	1-(1-Chloroethyl)pyrrolidin-2-one
Synonyms	-(-Chloroethyl)pyrrolidone; 1-(1-Chloroethyl)-2-pyrrolidinone; NVP-HCl Adduct.
SMILES	<chem>CC(Cl)N1CCCC1=O</chem>
Functional Class	-Haloamide; Hemiaminal chloride.

Part 2: Chemical Properties & Synthesis[1][2][3][4]

Synthesis of 1-(2-Chloroethyl)pyrrolidin-2-one

The stable isomer is synthesized by the chlorination of

-(2-hydroxyethyl)-2-pyrrolidone.

- Precursor:

-(2-Hydroxyethyl)-2-pyrrolidone (generated from

-butyrolactone + ethanolamine).[1]

- Reagents: Thionyl chloride (
) or Phosphorous pentachloride (
).

- Reaction Type: Nucleophilic substitution (
or

).

Generation of 1-(1-Chloroethyl)pyrrolidin-2-one

The

-isomer is generated via the Markovnikov addition of anhydrous hydrogen chloride to -vinylpyrrolidone (NVP).

- Precursor:

-Vinylpyrrolidin-2-one (NVP) [CAS 88-12-0].

- Reagents: Anhydrous

(gas or in dioxane/ether).

- Conditions: Strictly anhydrous, low temperature (

to

).

- Mechanism: Protonation of the enamide double bond yields an

-acyliminium ion, which is trapped by the chloride ion.

Key Physical Properties (Isomer Comparison)

Property	1-(2-Chloroethyl) (Stable)	1-(1-Chloroethyl) (Reactive)
State	Liquid or low-melting solid	Unstable oil / Solution
Reactivity	Moderate alkylating agent ()	High electrophilicity (-like)
Hydrolysis	Slow (requires heat/base)	Rapid (forms 2-pyrrolidone + acetaldehyde)
Storage	Stable at RT (inert atmosphere)	Use immediately in situ

Part 3: Reactivity & Applications

1-(2-Chloroethyl)pyrrolidin-2-one Applications

This isomer acts as a standard alkyl halide linker.

- Drug Synthesis: Used to attach the (2-oxo-1-pyrrolidinyl)ethyl moiety to phenols, amines, or thiols.
- Mechanism: Classical displacement of the terminal chloride.
- Example: Synthesis of pyrrolidone-containing pharmaceutical intermediates (e.g., nootropics analogs).

1-(1-Chloroethyl)pyrrolidin-2-one Applications

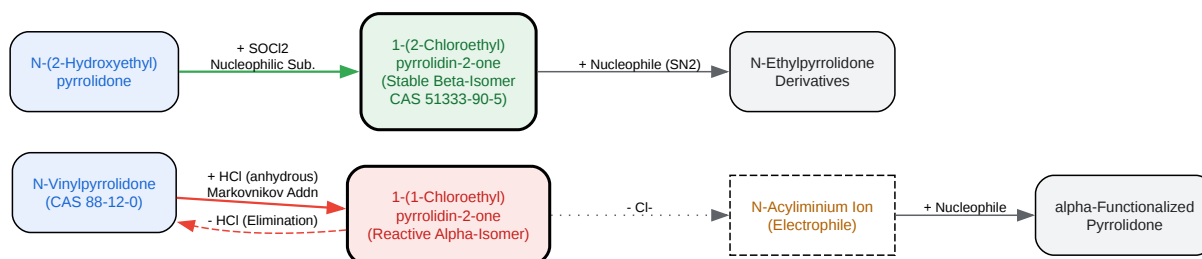
This isomer acts as a precursor to

-acyliminium ions.

- -Amidoalkylation: Reacts with nucleophiles (electron-rich aromatics, silyl enol ethers) to introduce the 1-(pyrrolidin-2-on-1-yl)ethyl group.
- Prodrug Design: Can be used to form

-acyloxyalkyl derivatives (soft alkylation) which are hydrolytically labile.

Visualization: Synthesis & Reactivity Pathways[5]



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Caption: Divergent synthesis and reactivity of alpha-chloro (red path) vs. beta-chloro (green path) pyrrolidone isomers.

Part 4: Experimental Protocols

Protocol A: Synthesis of 1-(2-Chloroethyl)pyrrolidin-2-one (Stable)

Objective: Preparation of the stable reagent from commercially available precursors.

- Setup: Equip a 250 mL round-bottom flask with a reflux condenser and dropping funnel under
 - Reagents: Charge
 - Addition: Add thionyl chloride (
- (2-hydroxyethyl)-2-pyrrolidone (12.9 g, 100 mmol) and dry toluene (50 mL).
- , 13.0 g, 110 mmol) dropwise at

- Reaction: Warm to room temperature, then reflux for 2 hours. Evolution of
and
gas will be observed (scrub gases).
- Workup: Evaporate solvent and excess
under reduced pressure.
- Purification: Distill the residue under vacuum (bp approx. 110-115°C at 2 mmHg) to yield a colorless liquid.

Protocol B: In Situ Generation of 1-(1-Chloroethyl)pyrrolidin-2-one

Objective: Generation of the reactive electrophile for immediate coupling.

- Setup: Flame-dried Schlenk flask under Argon.
- Reagents: Dissolve
-vinylpyrrolidin-2-one (NVP, 1.11 g, 10 mmol) in anhydrous dichloromethane (DCM, 20 mL).
- Reaction: Bubble anhydrous
gas through the solution at
for 15 minutes, or add 1.0 equivalent of
in dioxane.
- Observation: The formation of the 1-chloroethyl species is quantitative but reversible.
- Utilization: Add the nucleophile (e.g., an alcohol or electron-rich aromatic) and a Lewis acid catalyst (if required) immediately to the reaction mixture at low temperature.

Part 5: Safety & Handling

- Vesicant Hazard: Both isomers, particularly the 2-chloroethyl variant, resemble nitrogen mustard precursors in structure (though less toxic). They are skin irritants and potential alkylating agents.
- Inhalation: Use only in a fume hood. The 1-chloroethyl isomer releases HCl upon hydrolysis.
- Moisture Sensitivity:
 - 2-Chloroethyl: Hygroscopic. Store in a desiccator.
 - 1-Chloroethyl: Extremely moisture sensitive. Hydrolyzes instantly to 2-pyrrolidone and acetaldehyde.

References

- Pound, G., et al. (2008).[2] Unexpected reactions associated with the xanthate-mediated polymerization of N-vinylpyrrolidone. *Journal of Polymer Science Part A: Polymer Chemistry*, 46(19), 6575-6593. (Discusses NVP hydrolysis and intermediates). [\[Link\]](#)
- Reppe, W. (1955). Polyvinylpyrrolidone.[2] *Angewandte Chemie*, 66(5), 156-157. (Foundational chemistry of N-vinylpyrrolidone and its acid-catalyzed adducts).

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Sources

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- [2. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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